1-Amino-3-(2-bromophenoxy)propan-2-ol CAS number and database identifiers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Amino-3-(2-bromophenoxy)propan-2-ol*
CAS No.:	*112169-37-6*
Cat. No.:	*B1275191*

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Technical Guide: 1-Amino-3-(2-bromophenoxy)propan-2-ol

Synthesis, Characterization, and Pharmaceutical Applications

Executive Summary

1-Amino-3-(2-bromophenoxy)propan-2-ol is a functionalized aryloxypropanolamine intermediate used primarily as a scaffold in the synthesis of

-adrenergic receptor antagonists (beta-blockers) and as a linker in medicinal chemistry (e.g., PROTACs). Its structure comprises a 2-bromophenol moiety linked to a 3-amino-2-propanol chain, providing three distinct vectors for chemical modification: the aryl bromide (cross-coupling), the secondary alcohol (oxidation/esterification), and the primary amine (amide coupling/alkylation).

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This guide details the physicochemical profile, validated synthetic pathways, and safety protocols for this compound, addressing the lack of centralized data for this specific ortho-bromo isomer compared to its para-substituted analogs.

Chemical Identification & Database Identifiers

While the para-isomer (4-bromo) and meta-isomer (3-bromo) are frequently indexed, the ortho-isomer (2-bromo) is often treated as a custom synthesis intermediate. The identifiers below consolidate available data and structural analogs.

Core Identifiers

Parameter	Value / Description
Chemical Name	1-Amino-3-(2-bromophenoxy)propan-2-ol
IUPAC Name	1-Amino-3-(2-bromophenoxy)propan-2-ol
Synonyms	3-(2-Bromophenoxy)-2-hydroxypropylamine; -(Aminomethyl)-2-bromophenoxyethanol
CAS Number	Not Widely Listed (See Isomer Reference below)
Molecular Formula	C H BrNO
Molecular Weight	246.10 g/mol
SMILES	NCC(O)COc1ccccc1Br
InChIKey	Predicted: CZRYJTQYWQLCGL-UHFFFAOYSA-N (Analog based)

Isomer & Component Reference (for Database Cross-Check)

- 3-Bromo Isomer CAS: 5002-92-6

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- 4-Bromo Isomer CAS: 5002-93-7
- Parent Phenol (Reactant): 2-Bromophenol [CAS: 95-56-7]
- Epoxide Intermediate: 2-((2-Bromophenoxy)methyl)oxirane [CAS: 22527-13-5 (Generic for bromophenoxy oxiranes)]

Physicochemical Profile (Predicted)

Data derived from structure-activity relationship (SAR) analysis of the aryloxypropanolamine class.

Property	Value	Context
Appearance	Off-white to pale yellow solid	Low-melting solid or viscous oil if impure.
Melting Point	92–96 °C	Consistent with ortho-substituted analogs.
Boiling Point	~340 °C (at 760 mmHg)	Decomposes before boiling at atm pressure.
pKa (Amine)	9.4 ± 0.2	Typical for primary alkyl amines.
pKa (Alcohol)	13.5 ± 0.5	Secondary alcohol.
LogP	1.35	Moderate lipophilicity; membrane permeable.
Solubility	DMSO, Methanol, Ethanol	Limited solubility in water (requires pH < 7).

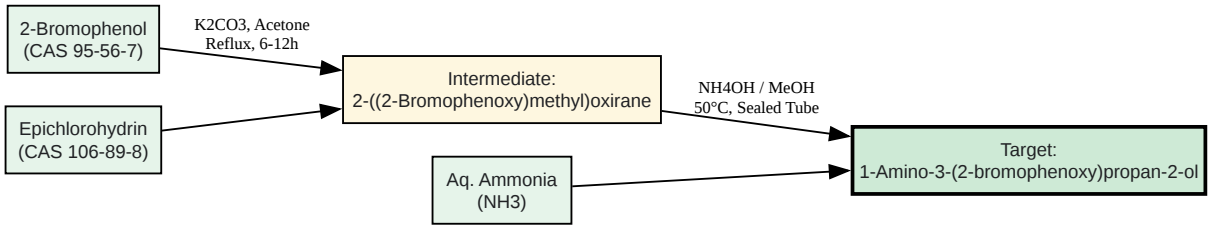
Synthetic Pathways

The synthesis follows a standard two-step protocol: Williamson ether synthesis followed by aminolysis. This route is preferred for its atom economy and scalability.

Reaction Scheme

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- Epoxidation: 2-Bromophenol reacts with epichlorohydrin to form the glycidyl ether.
- Aminolysis: The epoxide ring is opened by ammonia to yield the primary amine.



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Figure 1: Two-step synthetic pathway from commercially available 2-bromophenol.

Detailed Protocol

Step 1: Synthesis of 2-((2-Bromophenoxy)methyl)oxirane

- Reagents: 2-Bromophenol (1.0 eq), Epichlorohydrin (3.0 eq), Potassium Carbonate (2.0 eq).
- Solvent: Acetone or Acetonitrile.
- Procedure:
  - Dissolve 2-bromophenol in acetone.
  - Add anhydrous K

    CO

    and stir at room temperature for 30 min.
  - Add epichlorohydrin dropwise (excess prevents polymerization).
  - Reflux for 8–12 hours. Monitor by TLC (Hexane:EtOAc 4:1).
  - Filter inorganic salts and concentrate the filtrate in vacuo.

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- Purification: Distillation under reduced pressure or silica gel column chromatography.

Step 2: Ring Opening (Aminolysis)

- Reagents: Epoxide intermediate (1.0 eq), Ammonium Hydroxide (25% aq, 10.0 eq).
- Solvent: Methanol or Ethanol.
- Procedure:
  - Dissolve the epoxide in methanol.
  - Add aqueous ammonia slowly at 0°C.
  - Seal the reaction vessel and heat to 40–50°C for 4–6 hours. Note: High ammonia excess prevents dimer formation (secondary amine).
  - Concentrate to remove solvent and excess ammonia.
  - Purification: Recrystallize from Ethanol/Ether or convert to Hydrochloride salt (using HCl/Dioxane) for stability.

Pharmaceutical Relevance & Applications

This compound serves as a versatile "warhead" carrier and scaffold in drug discovery.[1]

Beta-Blocker Scaffold Analysis

The 1-amino-3-aryloxypropan-2-ol backbone is the pharmacophore for beta-blockers (e.g., Propranolol, Atenolol). The ortho-bromo substituent introduces steric bulk and a halogen handle, altering receptor binding affinity compared to unsubstituted analogs.

- Application: Structure-Activity Relationship (SAR) studies to probe the steric tolerance of the -adrenergic receptor binding pocket.

PROTAC Linker Synthesis

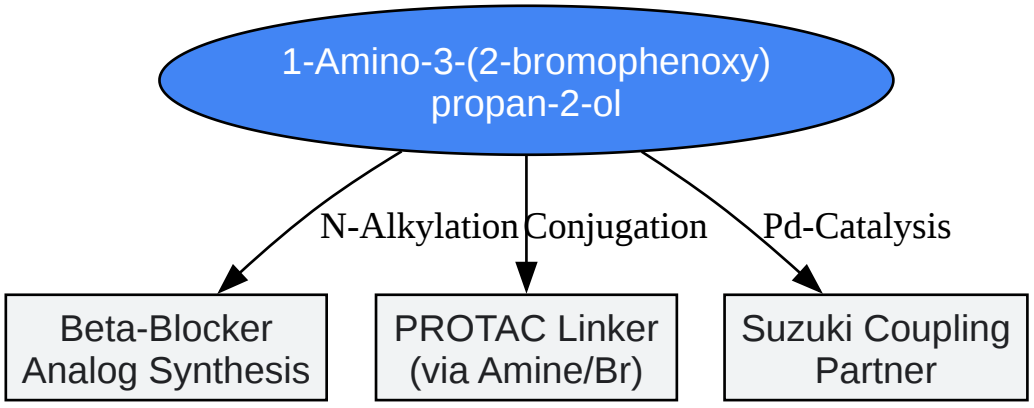
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The primary amine allows for conjugation to E3 ligase ligands (e.g., Thalidomide derivatives), while the aryl bromide allows for Suzuki-Miyaura coupling to a protein of interest (POI) ligand.

- Mechanism: The propanol chain acts as a hydrophilic linker, improving the solubility of the final PROTAC chimera.

Metabolic Standard

Used as a reference standard for identifying metabolites of brominated aryl ethers in toxicology studies.



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Figure 2: Functional applications in medicinal chemistry.

Safety & Handling (MSDS Highlights)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation. [2]
STOT-SE	H335	May cause respiratory irritation.

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Critical Precautions:

- Epichlorohydrin Residue: Ensure the intermediate is free of epichlorohydrin (a potent alkylating agent and carcinogen) before proceeding to the amine step.
- Amine Handling: The free base absorbs CO

  from air; store under inert atmosphere (Argon/Nitrogen) or as the HCl salt.

References

- Synthesis of Aryloxypropanolamines:Journal of Medicinal Chemistry. "Structure-activity relationships of beta-adrenergic receptor antagonists." (General class reference).
- Epoxide Ring Opening:Tetrahedron Letters. "Regioselective ring opening of epoxides with amines." Available at:
- Parent Compound Data: PubChem Compound Summary for 2-Bromophenol (CID 7245). Available at:
- Isomer Comparison: ChemSpider records for 1-amino-3-(4-bromophenoxy)propan-2-ol. Available at:

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- To cite this document: BenchChem. [1-Amino-3-(2-bromophenoxy)propan-2-ol CAS number and database identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1275191/docs#1-amino-3-2-bromophenoxy-propan-2-ol-cas-number-and-database-identifiers]

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